

Antioxidant potential evaluation of N-acyl-morpholine-4-carbothioamides.

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Compound of Interest

Compound Name: *N*-(morpholine-4-carbothioyl)benzamide
CAS No.: 40398-30-9
Cat. No.: B182957

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Here is the detailed Application Notes and Protocols for evaluating the antioxidant potential of N-acyl-morpholine-4-carbothioamides.

Application Note & Protocol Guide

Topic: Comprehensive Evaluation of the Antioxidant Potential of N-acyl-morpholine-4-carbothioamides

Audience: Researchers, scientists, and drug development professionals.

Introduction: The Therapeutic Promise of N-acyl-morpholine-4-carbothioamides as Antioxidants

Oxidative stress, a state defined by an imbalance between the production of reactive oxygen species (ROS) and the body's ability to neutralize them, is a key pathological driver in a multitude of diseases, including cancer, neurodegenerative disorders, and cardiovascular

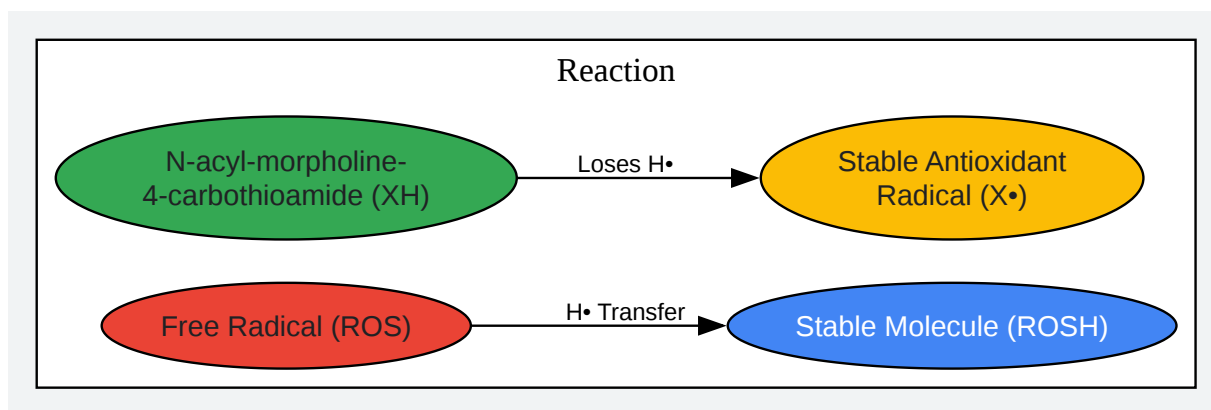
diseases.[1] Antioxidants are vital molecules that can donate electrons to stabilize and neutralize these harmful free radicals, thereby mitigating cellular damage.[2][3]

The N-acyl-morpholine-4-carbothioamide scaffold has emerged as a structure of significant interest in medicinal chemistry.[4] While derivatives have been explored for various biological activities including antimicrobial and antifungal properties, their antioxidant potential is a promising and actively investigated area.[4][5] The core structure combines the morpholine moiety, a common heterocycle in drug design, with a thioamide group (-CSNH-). The thioamide functionality is crucial, as sulfur-containing compounds are known to participate in the interception of free radicals and exhibit potent antioxidant activity.[6][7] This guide provides a comprehensive framework and detailed protocols for the systematic evaluation of the antioxidant capacity of this promising class of compounds.

The Chemical Rationale: Thioamides as Radical Scavengers

The antioxidant activity of N-acyl-morpholine-4-carbothioamides is intrinsically linked to the chemical properties of the thioamide group. Unlike their amide counterparts, thioamides possess unique electronic characteristics that can enhance their ability to act as radical scavengers. The primary mechanisms by which antioxidants neutralize free radicals are through Hydrogen Atom Transfer (HAT) or Single Electron Transfer (SET).

The thioamide moiety can readily donate a hydrogen atom from the nitrogen or participate in electron transfer to stabilize a free radical. This process converts the highly reactive radical into a more stable species and generates a resonance-stabilized radical of the antioxidant molecule, which is significantly less reactive. The replacement of an amide with a thioamide has been shown to be critical for the biological activity in other molecular scaffolds, highlighting the importance of this functional group.[8]



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Caption: General mechanism of free radical scavenging by a hydrogen-donating antioxidant.

A Multi-Assay Approach for a Comprehensive Profile

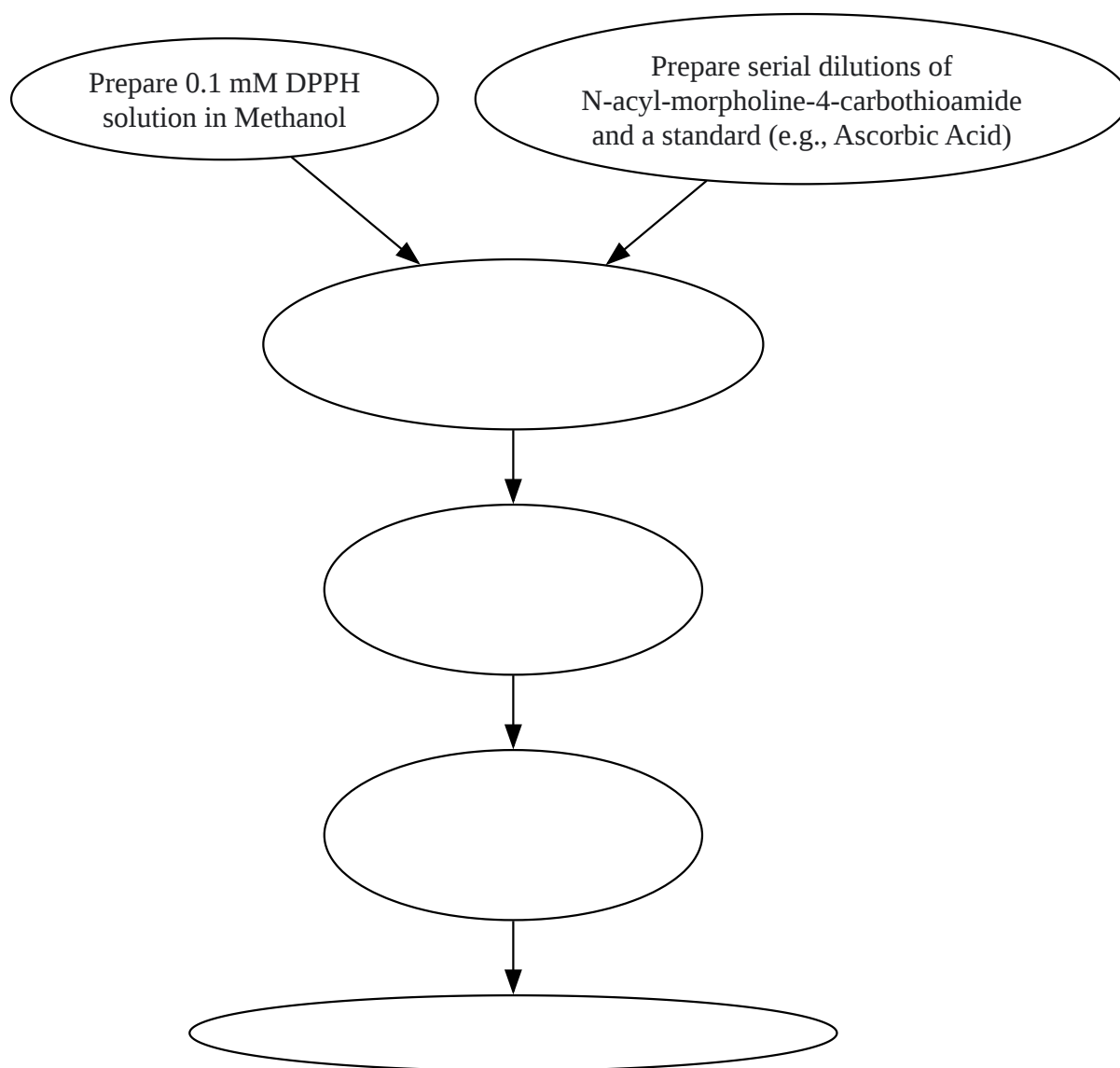
No single assay can fully capture the complex nature of antioxidant activity. Therefore, a panel of mechanistically distinct assays is essential for a robust evaluation. We recommend a tiered approach, starting with simple, high-throughput chemical assays and progressing to more biologically relevant cell-based models.

- **DPPH & ABTS Assays:** These assays measure the capacity of a compound to scavenge stable synthetic radicals. They are excellent for initial screening and determining radical scavenging potency.^{[1][9]}
- **FRAP Assay:** This assay assesses the ability of a compound to act as a reducing agent, specifically its capacity to reduce ferric ions (Fe^{3+}) to ferrous ions (Fe^{2+}).^{[10][11]} This provides insight into the electron-donating capabilities of the molecule.
- **Cellular Antioxidant Activity (CAA) Assay:** This assay moves the evaluation into a biological context. It measures the ability of a compound to prevent the oxidation of a fluorescent probe within cultured cells, thus accounting for crucial factors like cell permeability, localization, and metabolism.^{[12][13][14]}

Detailed Experimental Protocols

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

Principle: This assay is based on the reduction of the stable DPPH radical, which is deep violet in color and has a maximum absorbance around 517 nm.^[15] When an antioxidant donates a hydrogen atom or electron to DPPH, it is converted to its non-radical form, DPPH-H, resulting in a color change from violet to yellow, which is measured spectrophotometrically.^[15] The degree of discoloration is proportional to the scavenging activity of the compound.^[15]



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Caption: Workflow for the cell-based antioxidant activity (CAA) assay.

Protocol:

- Cell Culture:

- Seed human hepatocarcinoma (HepG2) cells in a black, clear-bottom 96-well plate at a density that allows them to reach confluence (e.g., 6×10^4 cells/well) within 24 hours.
- Experimental Procedure:
 - Remove the growth medium and wash the cells with Phosphate Buffered Saline (PBS).
 - Treat the cells for 1 hour with 100 μ L of treatment medium containing the test compounds (at various concentrations) and 25 μ M DCFH-DA. Quercetin is often used as the standard.
 - After incubation, wash the cells with 100 μ L of PBS to remove the extracellular compounds and probe.
 - Add 100 μ L of 600 μ M AAPH solution (prepared in PBS) to each well.
- Measurement:
 - Immediately place the plate in a fluorescence microplate reader pre-heated to 37°C.
 - Measure the fluorescence emission at 538 nm with an excitation of 485 nm every 5 minutes for 1 hour. [16]4. Data Analysis:
 - Calculate the area under the curve (AUC) for the fluorescence kinetics plot for each sample.
 - Calculate the CAA unit for each compound using the formula: $\text{CAA Unit} = 100 - [(\text{AUC_sample} / \text{AUC_control}) \times 100]$
 - Express the results as micromoles of Quercetin Equivalents (QE) per micromole of the compound.

Data Presentation and Interpretation

Summarize the quantitative results from all assays in a single table to facilitate comparison between different N-acyl-morpholine-4-carbothioamide derivatives.

Table 1: Hypothetical Antioxidant Activity Profile of N-acyl-morpholine-4-carbothioamide Derivatives

Compound ID	DPPH IC ₅₀ (μM)	ABTS IC ₅₀ (μM)	FRAP Value (μM Trolox Equiv./μM)	CAA Value (μM Quercetin Equiv./μM)
NMC-01	45.2 ± 3.1	33.8 ± 2.5	1.1 ± 0.1	0.8 ± 0.09
NMC-02	112.5 ± 8.9	95.1 ± 7.4	0.4 ± 0.05	0.2 ± 0.03
NMC-03	25.6 ± 1.8	18.9 ± 1.5	1.8 ± 0.2	1.5 ± 0.12
Trolox	22.1 ± 1.5	15.5 ± 1.1	1.0 (Standard)	N/A
Ascorbic Acid	18.5 ± 1.3	N/A	N/A	N/A
Quercetin	N/A	N/A	N/A	1.0 (Standard)

Interpretation Insights:

- A compound like NMC-03 shows strong activity across all assays, with low IC₅₀ values and high FRAP/CAA values. This suggests it is a potent radical scavenger and reducing agent with good cellular bioavailability and efficacy.
- A compound that performs well in DPPH and ABTS but poorly in the CAA assay may have potent chemical scavenging activity but poor cell permeability or rapid metabolism to an inactive form.
- A compound with a high FRAP value but moderate DPPH/ABTS activity is likely a more effective reducing agent (electron donor) than a hydrogen atom donor.

Conclusion

The systematic evaluation of N-acyl-morpholine-4-carbothioamides using this multi-assay approach provides a robust and comprehensive understanding of their antioxidant potential. By combining chemical screening methods (DPPH, ABTS, FRAP) with a biologically relevant cell-based assay (CAA), researchers can effectively identify lead compounds, elucidate structure-activity relationships, and gather the critical data needed to advance promising candidates in the drug discovery pipeline. This structured methodology ensures that conclusions are based on a holistic assessment of a compound's ability to function as an antioxidant under both chemical and physiological conditions.

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